

2-Fluoro-5-methoxybenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 2-Fluoro-5-methoxybenzaldehyde

Cat. No.: B034865

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Technical Profile: 2-Fluoro-5-methoxybenzaldehyde

This document provides a concise technical summary of the core molecular properties of **2-Fluoro-5-methoxybenzaldehyde**, a key intermediate in pharmaceutical and organic synthesis.

[1]

Chemical Identity and Properties

2-Fluoro-5-methoxybenzaldehyde is an aromatic aldehyde distinguished by the presence of both a fluorine atom and a methoxy group on the benzene ring.[2] These functional groups influence the compound's reactivity, making it a versatile building block in the synthesis of complex organic molecules, particularly heterocyclic compounds used in drug discovery.[2]

The fundamental molecular data for this compound are summarized in the table below.

| Identifier | Value |
|-------------------|--|
| Molecular Formula | C ₈ H ₇ FO ₂ [1][3][4][5] |
| Molecular Weight | 154.14 g/mol [3][4][5][6] |
| IUPAC Name | 2-fluoro-5-methoxybenzaldehyde[1] |
| CAS Number | 105728-90-3[2][3][6] |
| Synonyms | 6-Fluoro-m-anisaldehyde[6] |

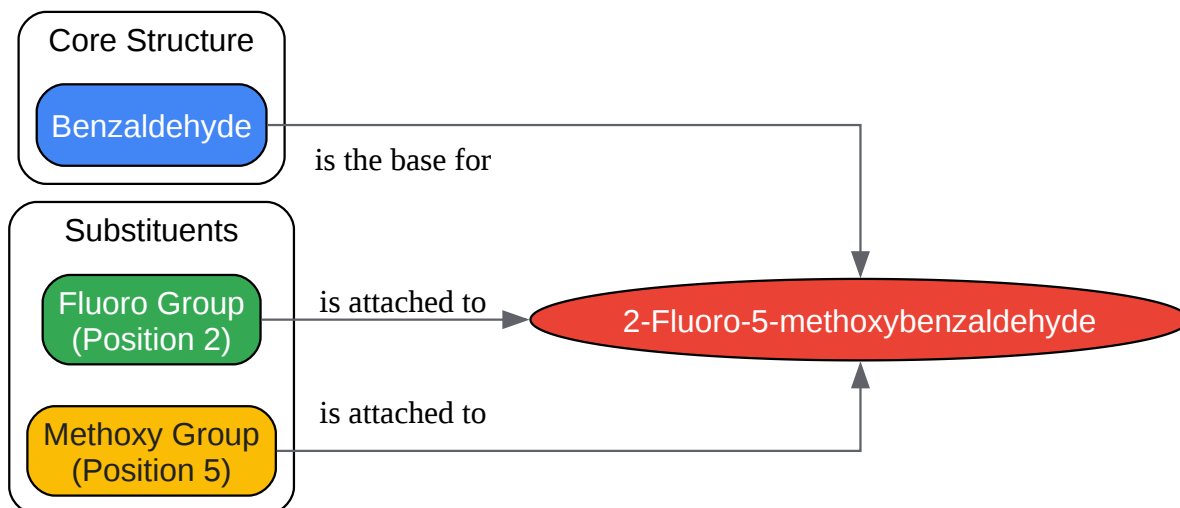
Experimental Protocols

The determination of molecular weight and formula for a known compound like **2-Fluoro-5-methoxybenzaldehyde** is typically confirmed using standard analytical chemistry techniques.

- **Mass Spectrometry (MS):** This is the primary method for determining the molecular weight of a compound with high accuracy. High-resolution mass spectrometry (HRMS) can confirm the elemental composition and thus the molecular formula by measuring the exact mass-to-charge ratio.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR, ¹³C NMR, and ¹⁹F NMR spectroscopy are used to elucidate the molecular structure, confirming the connectivity of atoms and the presence of the specific functional groups (aldehyde, methoxy, fluoro) at their correct positions on the aromatic ring. This structural confirmation validates the molecular formula.
- **Elemental Analysis:** This technique provides the percentage composition of elements (carbon, hydrogen) in the compound, which can be used to derive the empirical formula and support the molecular formula determined by mass spectrometry.

Logical Relationships

The relationship between the compound's name and its constituent parts can be visualized to clarify its structure.



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Caption: Logical breakdown of the compound's nomenclature.

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